An In-depth Technical Guide to Octyl Decanoate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Octyl decanoate*
CAS No.:	*2306-92-5*
Cat. No.:	*B1677175*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **octyl decanoate**, an ester of octanol and decanoic acid. It details its chemical identity, physicochemical properties, synthesis methodologies, and its potential applications in drug delivery as a penetration enhancer. This document is intended to be a valuable resource for professionals in research and development who are exploring the use of this compound in their work.

Chemical Identification and Synonyms

The compound with the systematic IUPAC name **octyl decanoate** is also known by several synonyms in scientific literature and commercial contexts.[1][2][3] Proper identification is crucial for accurate sourcing and regulatory compliance.

Table 1: IUPAC Name and Synonyms of **Octyl Decanoate**

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Identifier Type	Identifier
IUPAC Name	octyl decanoate[1]
Synonyms	Decanoic acid, octyl ester[1][4]
Octyl caprate[1][4]	
n-Octyl decanoate[2]	
CAS Number	2306-92-5[1][4][5]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **octyl decanoate** is essential for its application in various formulations. The following table summarizes key quantitative data.

Table 2: Physicochemical Properties of **Octyl Decanoate**

Property	Value	Source
Molecular Formula	C18H36O2	[1][5]
Molecular Weight	284.48 g/mol	[5]
Boiling Point	334.00 to 336.00 °C @ 760.00 mm Hg	[6]
Melting Point	-0.7 °C	[1][4]
Density	0.864 g/cm³	[4][5]
Flash Point	158.5 °C (317.3 °F)	[5][6]
logP (o/w)	7.918 (estimated)	[6]
Solubility	Soluble in alcohol and DMSO. Insoluble in water (0.00371 mg/L @ 25 °C, estimated).	[1][6]
Vapor Pressure	0.000126 mmHg @ 25.00 °C (estimated)	[6]

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Experimental Protocols: Synthesis of **Octyl Decanoate**

Octyl decanoate can be synthesized through two primary methods: acid-catalyzed esterification and enzyme-catalyzed esterification.

Acid-Catalyzed Esterification (Fischer Esterification)

This traditional method involves the reaction of decanoic acid with octanol in the presence of a strong acid catalyst.

Experimental Protocol:

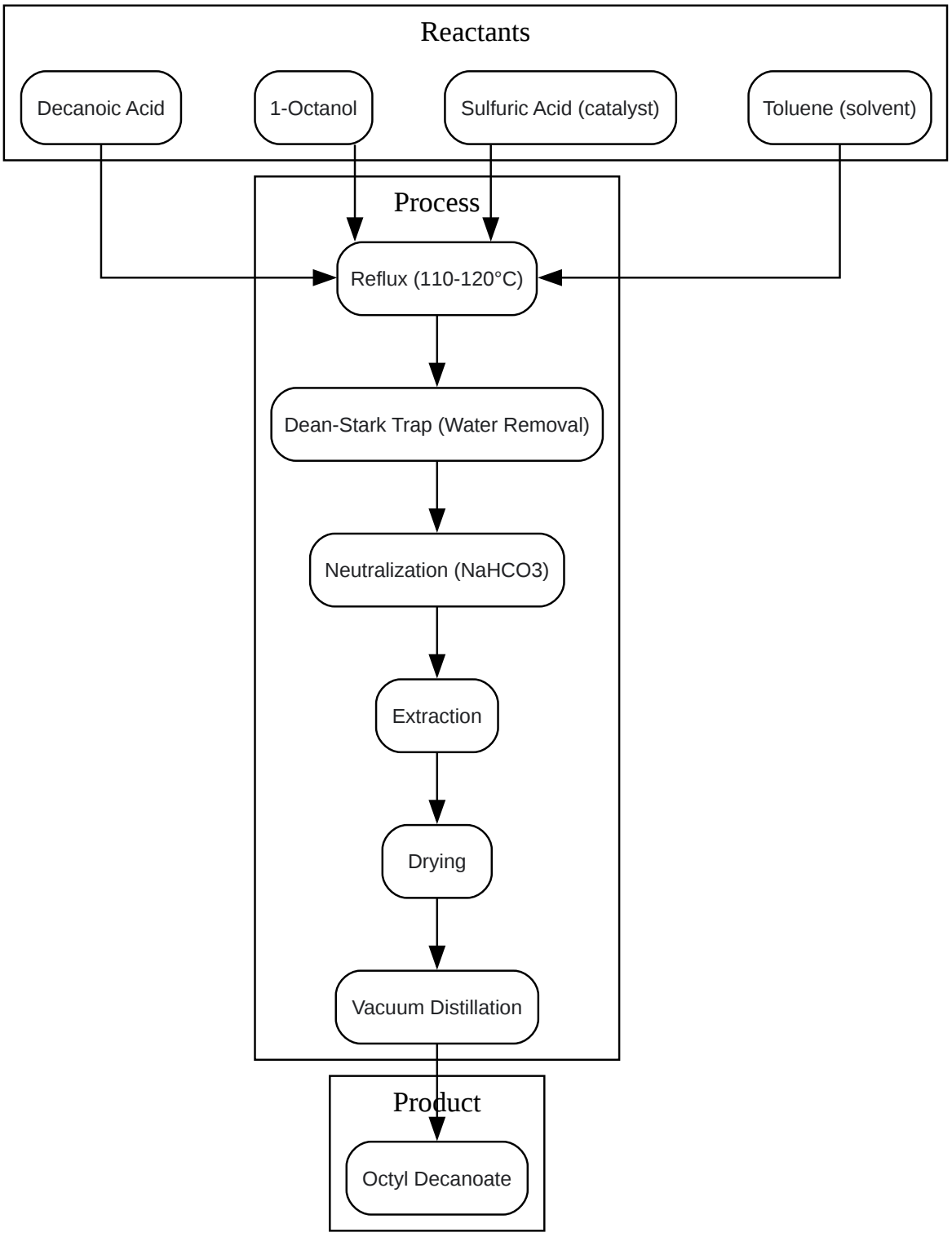
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine decanoic acid (1.0 mol), 1-octanol (1.2 mol), and an azeotropic solvent such as toluene.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 mol) to the reaction mixture while stirring.
- Reaction: Heat the mixture to reflux (approximately 110-120°C). The water formed during the reaction is removed by azeotropic distillation and collected in the Dean-Stark trap, driving the equilibrium towards the product.
- Monitoring: Monitor the progress of the reaction using thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 2-4 hours.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Carefully neutralize the remaining acid catalyst by washing with a saturated aqueous solution of sodium bicarbonate.
  - Transfer the mixture to a separatory funnel and wash sequentially with water and brine.
  - Dry the organic layer over anhydrous sodium sulfate.

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- Filter the drying agent and concentrate the solution under reduced pressure to remove the solvent.

- Purification: The crude **octyl decanoate** can be further purified by vacuum distillation to yield the final product.

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Acid-Catalyzed Synthesis of **Octyl Decanoate**.

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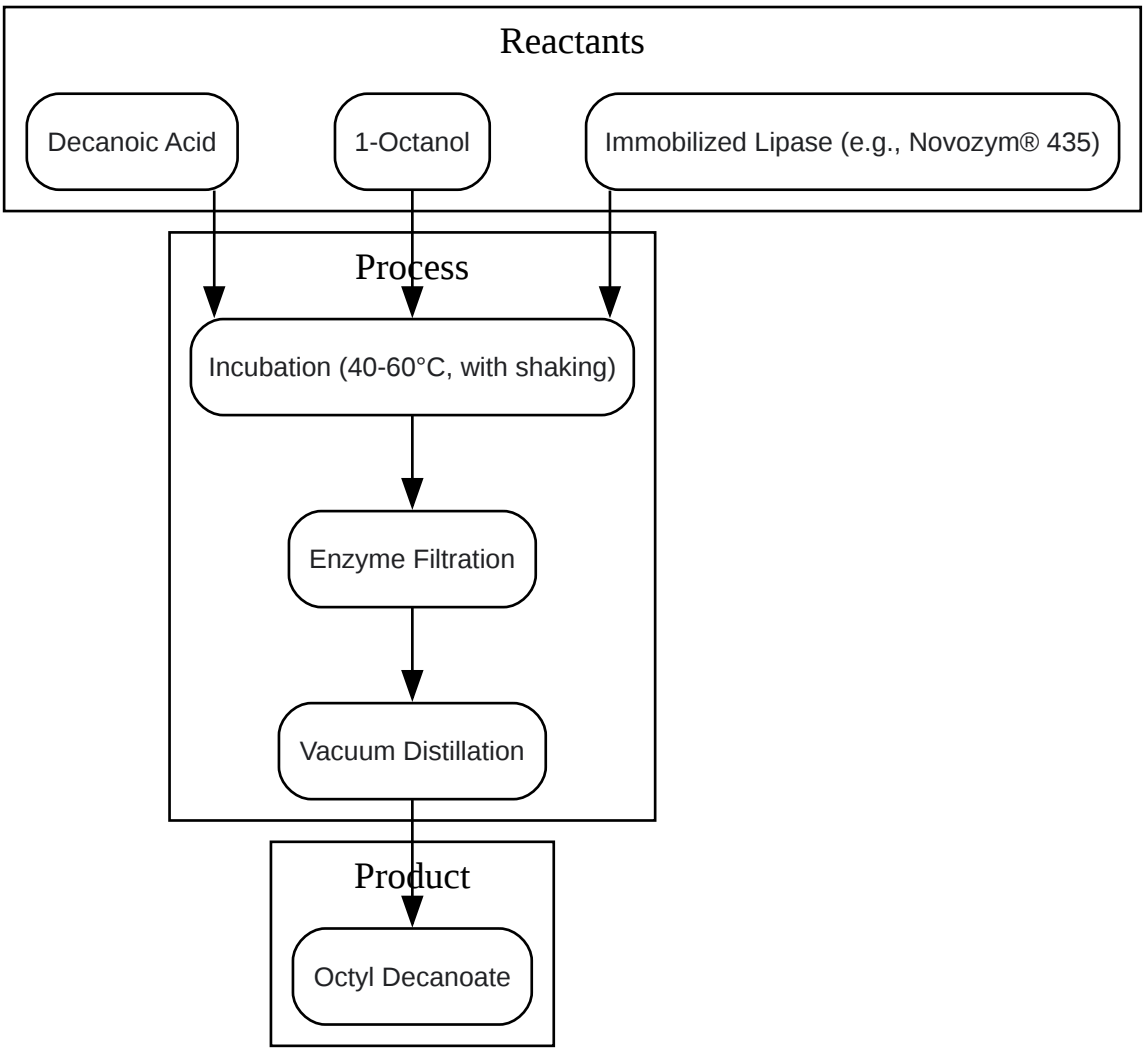
Enzyme-Catalyzed Esterification

This method utilizes a lipase as a biocatalyst, offering a more environmentally friendly approach with high selectivity and milder reaction conditions.

Experimental Protocol:

- Reaction Setup: In a temperature-controlled shaker, combine decanoic acid (1.0 mol) and 1-octanol (1.0 mol) in a solvent-free system or with a minimal amount of a non-polar organic solvent like n-hexane.
- Enzyme Addition: Add an immobilized lipase, such as Novozym® 435 (Candida antarctica lipase B), at a concentration of 5-10% by weight of the total substrates.
- Reaction: Incubate the mixture at a controlled temperature (typically 40-60°C) with continuous shaking (e.g., 200 rpm) for 24 hours or until the reaction reaches equilibrium.
- Monitoring: Monitor the reaction progress by analyzing the consumption of fatty acid via titration or by GC analysis of the ester formation.
- Enzyme Recovery: After the reaction, the immobilized enzyme can be recovered by filtration for potential reuse.
- Purification: The product, **octyl decanoate**, can be purified from the unreacted substrates by vacuum distillation.

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Enzyme-Catalyzed Synthesis of **Octyl Decanoate**.

Application in Drug Delivery: In Vitro Skin Permeation Testing

Octyl decanoate's lipophilic nature suggests its potential as a penetration enhancer in topical and transdermal drug delivery systems.[1] An in vitro permeation test (IVPT) using Franz diffusion cells is a standard method to evaluate the efficacy of such enhancers.

Experimental Protocol: In Vitro Skin Permeation Study

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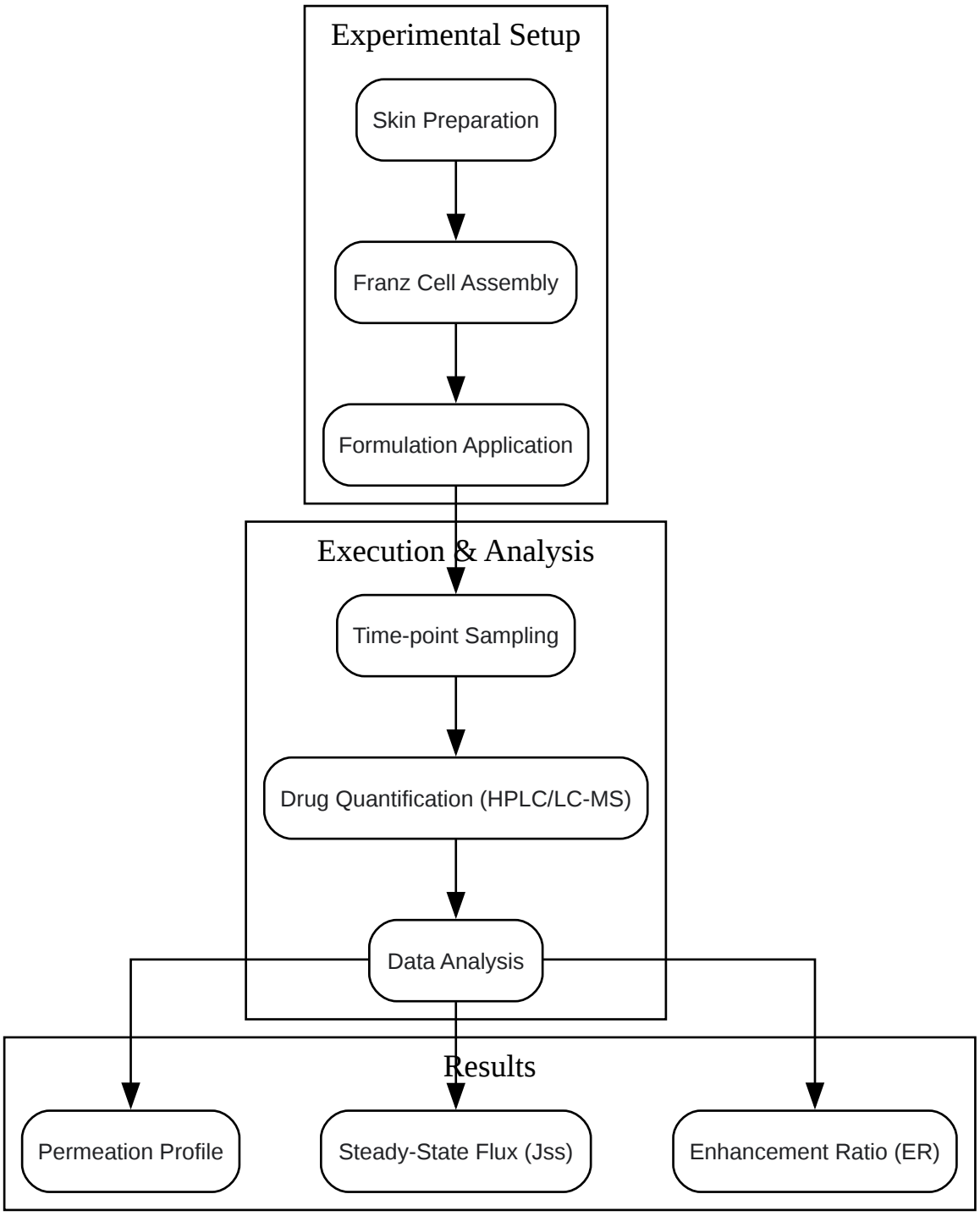
This protocol is a general framework and should be optimized for the specific drug and formulation.

- Skin Preparation:
  - Use excised human or animal (e.g., porcine) skin.
  - Carefully remove any subcutaneous fat.
  - Cut the skin to a size suitable for mounting on Franz diffusion cells.
  - Equilibrate the skin in a phosphate-buffered saline (PBS) solution (pH 7.4) for 30 minutes before mounting.
- Franz Diffusion Cell Setup:
  - Mount the prepared skin membrane between the donor and receptor compartments of the Franz diffusion cell, with the stratum corneum facing the donor compartment.
  - Fill the receptor compartment with a suitable receptor solution (e.g., PBS, potentially with a solubilizing agent to maintain sink conditions) and ensure no air bubbles are trapped beneath the skin.
  - Maintain the temperature of the receptor solution at 32°C ± 1°C to ensure the skin surface temperature is at a physiological level.
- Formulation Application:
  - Apply a finite dose (e.g., 5-10 mg/cm²) of the test formulation (containing the active drug and **octyl decanoate**) and a control formulation (without **octyl decanoate**) evenly onto the surface of the stratum corneum in the donor compartment.
- Sampling:
  - At predetermined time intervals (e.g., 0, 1, 2, 4, 6, 8, 12, 24 hours), collect samples from the receptor compartment.
  - Immediately replenish the receptor compartment with fresh, pre-warmed receptor solution.

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- Sample Analysis:
  - Analyze the concentration of the active drug in the collected samples using a validated analytical method, such as high-performance liquid chromatography (HPLC) or liquid chromatography-mass spectrometry (LC-MS).
- Data Analysis:
  - Calculate the cumulative amount of drug permeated per unit area over time.
  - Determine the steady-state flux (Jss) from the slope of the linear portion of the cumulative amount versus time plot.
  - Calculate the enhancement ratio (ER) by dividing the steady-state flux of the drug from the formulation containing **octyl decanoate** by that from the control formulation.

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Workflow for In Vitro Skin Permeation Testing.

Signaling Pathways

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Based on currently available scientific literature, there is no direct evidence to suggest that **octyl decanoate** is significantly involved in specific biological signaling pathways. One study has shown that a structurally related compound, 4-octyl itaconate, can inhibit the STING (stimulator of interferon genes) signaling pathway. However, this finding cannot be directly extrapolated to **octyl decanoate**. Further research is required to elucidate any potential interactions of **octyl decanoate** with cellular signaling cascades.

Conclusion

Octyl decanoate is a well-characterized ester with established physicochemical properties. Its synthesis can be achieved through both traditional acid-catalyzed and modern enzyme-catalyzed methods, with detailed protocols available for researchers. While its primary applications have been in the fragrance and cosmetic industries, its lipophilic nature makes it a candidate for use as a penetration enhancer in drug delivery systems. The provided protocol for in vitro skin permeation testing offers a robust method for evaluating its potential in this area. Future research should focus on elucidating its mechanism of action as a penetration enhancer and exploring any potential biological activities, including its influence on cellular signaling pathways.

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